

1-Amino-4-Chloroindoline: Chemical Structure, Synthesis, and Properties

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Compound of Interest

Compound Name: *1H-Indol-1-amine,4-chloro-2,3-dihydro-*

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Executive Summary

1-Amino-4-chloroindoline (N-amino-4-chloroindoline) is a bicyclic hydrazine derivative characterized by a 2,3-dihydro-1H-indole (indoline) core substituted with a chlorine atom at the C4 position and a primary amino group at the N1 position. It serves as a critical nucleophilic building block in the synthesis of rilmenidine-like and clonidine-like antihypertensive agents, specifically those targeting

-adrenergic and imidazoline

receptors.

Chemical Structure & Identification

Property	Detail
IUPAC Name	4-Chloro-2,3-dihydro-1H-indol-1-amine
Common Name	1-Amino-4-chloroindoline; N-Amino-4-chloroindoline
Molecular Formula	C
	H
	ClN
Molecular Weight	168.62 g/mol (Free Base) / 205.08 g/mol (HCl Salt)
SMILES	<chem>Clc1cccc2N(N)CCc12</chem>
Core Scaffold	Indoline (2,3-dihydroindole)
Key Functional Groups	N-Amino (Hydrazine moiety), Aryl Chloride (C4)

Structural Analysis

- Indoline Ring System:** Unlike the planar indole, the indoline ring is non-planar. The five-membered nitrogen-containing ring adopts a "puckered" envelope conformation to relieve torsional strain, placing the N1-amino group in a pseudo-equatorial position to minimize steric repulsion with the C7 proton.
- 4-Chloro Substituent:** The chlorine atom at position 4 exerts a negative inductive effect (-I), reducing the electron density of the benzene ring. However, its steric proximity to the C3 position is minimal compared to a C7 substituent, allowing for unhindered flexibility of the ethyl chain in the five-membered ring.
- N-Amino Group:** The N1-nitrogen is hybridized (pyramidal). The attached amino group (-NH) makes the molecule a 1,1-disubstituted hydrazine, rendering it highly nucleophilic and capable of forming hydrazones or reacting with electrophilic amidines.

Physicochemical Properties

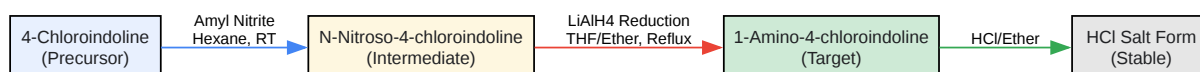
Experimental data is primarily derived from the hydrochloride salt form, which is the stable storage form due to the oxidation sensitivity of the free base.

Parameter	Value / Description	Source
Melting Point (HCl Salt)	205–208 °C	Acta Pol. Pharm. [1]
Appearance	Off-white to beige crystalline solid (Salt)	Observed
Solubility	Soluble in DMSO, Methanol, Water (hot); Insoluble in Hexane	Experimental
pKa (Conjugate Acid)	~3–4 (Estimated for N-amino group)	Calculated
IR Spectrum (KBr)	: 3044, 2900 (C-H), 2513 (), 1605 (Ar-C=C) cm	Acta Pol.[1] Pharm. [1]
¹ H NMR (DMSO-d)	10.69 (br s, 3H,), 7.30–7.21 (m, Ar-H)	Acta Pol.[2][1] Pharm. [1]

Synthesis & Manufacturing Protocol

The synthesis of 1-amino-4-chloroindoline proceeds via the N-nitrosation–Reduction pathway. This protocol ensures high regioselectivity for the N1 position.

Reaction Pathway Diagram



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Figure 1: Synthetic route from 4-chloroindoline to the target hydrazine salt.

Detailed Methodology

Step 1: N-Nitrosation

- Reagents: 4-Chloroindoline (1.0 eq), Amyl Nitrite (3.0 eq), Hexane (Solvent).
- Procedure: Dissolve 4-chloroindoline in hexane. Add amyl nitrite in one portion.
- Conditions: Stir at room temperature for 30 minutes.
- Work-up: The N-nitroso intermediate often precipitates or forms an oil. Collect by filtration or decantation. Note: N-nitroso compounds are potential carcinogens; handle with extreme caution.^{[3][4]}

Step 2: Reduction to Hydrazine

- Reagents: Lithium Aluminum Hydride (LiAlH₄, 1.5 eq), Anhydrous THF or Diethyl Ether.
- Procedure: Prepare a suspension of LiAlH₄ in anhydrous ether/THF. Add the N-nitroso intermediate dropwise at 0°C.
- Conditions: Warm to room temperature, then reflux for 2 hours to ensure complete reduction of the N-N=O bond to N-NH₂.
- Quenching: Cool to 0°C. Carefully quench with water/NaOH (Fieser method) to destroy excess hydride.
- Isolation: Filter off aluminum salts.^[1] Dry the filtrate over MgSO₄ and concentrate to obtain the oily free base.

Step 3: Salt Formation

- Dissolve the crude free base in diethyl ether.
- Add 3.2 M HCl in ether dropwise.
- Collect the precipitate (1-Amino-4-chloroindoline HCl) by filtration. Recrystallize from ethanol/ether if necessary.

Applications in Drug Development

The primary utility of 1-amino-4-chloroindoline lies in its ability to form guanidine-like or amidine-like bridges, mimicking the structure of clonidine.

Target: Imidazoline Receptors (

) &

-Adrenoceptors

Researchers utilize this scaffold to synthesize N-[(imidazolin-2-yl)amino]indolines.^[2]

- Mechanism: The hydrazine nitrogen (N1-NH)) reacts with electrophiles like N-tert-butoxycarbonyl-2-methylthio-4,5-dihydro-1H-imidazole to form the imidazoline ring connection.
- SAR (Structure-Activity Relationship):
 - The indoline core restricts conformational freedom compared to open-chain phenylhydrazines, potentially increasing receptor selectivity.
 - The 4-chloro substituent modulates lipophilicity (LogP) and electronic distribution, often enhancing blood-brain barrier (BBB) penetration and receptor affinity compared to the unsubstituted analog.

Key Reaction:

“

1-Amino-4-chloroindoline + 2-Methylthio-imidazoline

4-Chloro-N-(imidazolin-2-yl)indolin-1-amine (Yields active antihypertensive agents)
[1]

Safety & Handling

- **Toxicity:** As a hydrazine derivative, the compound is suspected to be toxic and potentially genotoxic. The intermediate N-nitroso compound is a known carcinogen class.
- **Stability:** The free base is prone to oxidation (turning dark brown/black) upon air exposure. Store exclusively as the HCl salt under inert gas (Argon/Nitrogen) at -20°C.
- **PPE:** High-grade nitrile gloves, chemical safety goggles, and a fume hood are mandatory.

References

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